

CO2 capture in aluminum formate compared to zeolites

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Compound of Interest

Compound Name: Aluminum formate

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A Comparative Guide to CO2 Capture in **Aluminum Formate** vs. Zeolites for Researchers and Drug Development Professionals

The critical need to mitigate rising atmospheric CO2 levels has spurred extensive research into advanced carbon capture technologies. Among the promising solid sorbents, metal-organic frameworks (MOFs) and zeolites have emerged as leading candidates due to their porous structures and selective gas adsorption properties. This guide provides an objective comparison of CO2 capture performance between a notable MOF, **aluminum formate** (Al(HCOO)3, ALF), and a benchmark zeolite, Zeolite 13X. The information herein is supported by experimental data to assist researchers, scientists, and drug development professionals in understanding the relative merits of these materials.

Performance Comparison

A quantitative comparison of the key performance indicators for CO2 capture by **aluminum formate** and Zeolite 13X is summarized in the following tables. These metrics are crucial for evaluating the practical applicability of these materials in various carbon capture scenarios.

Table 1: CO2 Adsorption Capacity

Material	Temperature (K)	Pressure (bar)	CO2 Adsorption Capacity (mmol/g)	Reference
Aluminum Formate (ALF)	298	1	~2.5	[1] [2]
323	1	~1.8	[1] [3]	
Zeolite 13X	298	1	~2.87 (dry conditions)	[4]
303	1	~4.3 (from 95.80 mg/g)	[5]	
298	4	~7.5	[5]	

Table 2: CO2/N2 Selectivity

Material	Temperature (K)	Gas Mixture	Selectivity (CO2/N2)	Reference
Aluminum Formate (ALF)	298	15/85 CO2/N2	~32	[1] [3]
323	15/85 CO2/N2	~75	[1] [6]	
Zeolite 13X	298	-	High	[4] [7]
Ca-exchanged Zeolite L	293	-	31	[8]

Table 3: Stability and Regeneration

Material	Condition	Stability Characteristic s	Regeneration	Reference
Aluminum Formate (ALF)	Dry, SO ₂ , NO	Stable	Simple regeneration, stable over 100 cycles	[1][6]
Humid (303 K, 90% RH)	Stable with CO ₂ carrier gas	-	[1][3]	
Humid (313-323 K)	~2% mass loss with CO ₂ carrier gas	-	[1][3]	
Zeolite 13X	Dry, Cyclic Operation	Stable over 100 cycles	Temperature/vac uum swing adsorption	[9][10][11]
Humid (< 30°C)	Less moisture sensitivity, stable performance	-	[9][11]	
Humid (general)	Inadequate CO ₂ uptake capacity in humid streams	-	[1][3]	

Experimental Protocols

Detailed methodologies are essential for the replication and validation of experimental findings. Below are generalized protocols for key experiments cited in the comparison of **aluminum formate** and zeolites.

Volumetric Adsorption Measurement

This method determines the amount of gas adsorbed by a solid material at a constant temperature by measuring the change in pressure in a calibrated volume.

Apparatus: A volumetric adsorption analyzer (e.g., Micromeritics ASAP 2020).[12][13]

Methodology:

- Sample Preparation (Degassing):
 - Accurately weigh a sample of the adsorbent material (e.g., 100-200 mg) and place it in a sample tube.
 - Attach the sample tube to the degassing port of the instrument.
 - Heat the sample under vacuum to remove any adsorbed impurities like water and atmospheric gases. For zeolites, a common procedure is heating to 350°C at a ramp rate of 5°C/min and holding for several hours.[\[12\]](#) For **aluminum formate**, a milder activation at 150°C under vacuum is typically used.[\[2\]](#)
- Free-Space Volume Measurement:
 - After degassing, cool the sample to the analysis temperature (e.g., 298 K).
 - Introduce a known quantity of a non-adsorbing gas, typically helium, into the sample tube.
 - Measure the pressure to calculate the volume of the sample tube not occupied by the sample (the free-space volume).[\[12\]](#)
- Adsorption Isotherm Measurement:
 - Evacuate the sample tube to remove the helium.
 - Introduce a known amount of CO₂ into the analysis manifold and measure the pressure.
 - Open the valve to the sample tube, allowing the CO₂ to adsorb onto the sample.
 - After the pressure equilibrates, record the final pressure. The amount of adsorbed gas is calculated from the pressure difference.
 - Repeat the introduction of CO₂ in increments to generate the adsorption isotherm, which plots the amount of gas adsorbed versus pressure at a constant temperature.[\[12\]](#)

Breakthrough Curve Measurement

This dynamic technique evaluates the performance of an adsorbent in a flow system, providing insights into adsorption capacity and kinetics under more realistic process conditions.

Apparatus: A dynamic column breakthrough (DCB) measurement system, often custom-built or a commercial instrument like the Micromeritics AutoChem series.[\[14\]](#)

Methodology:

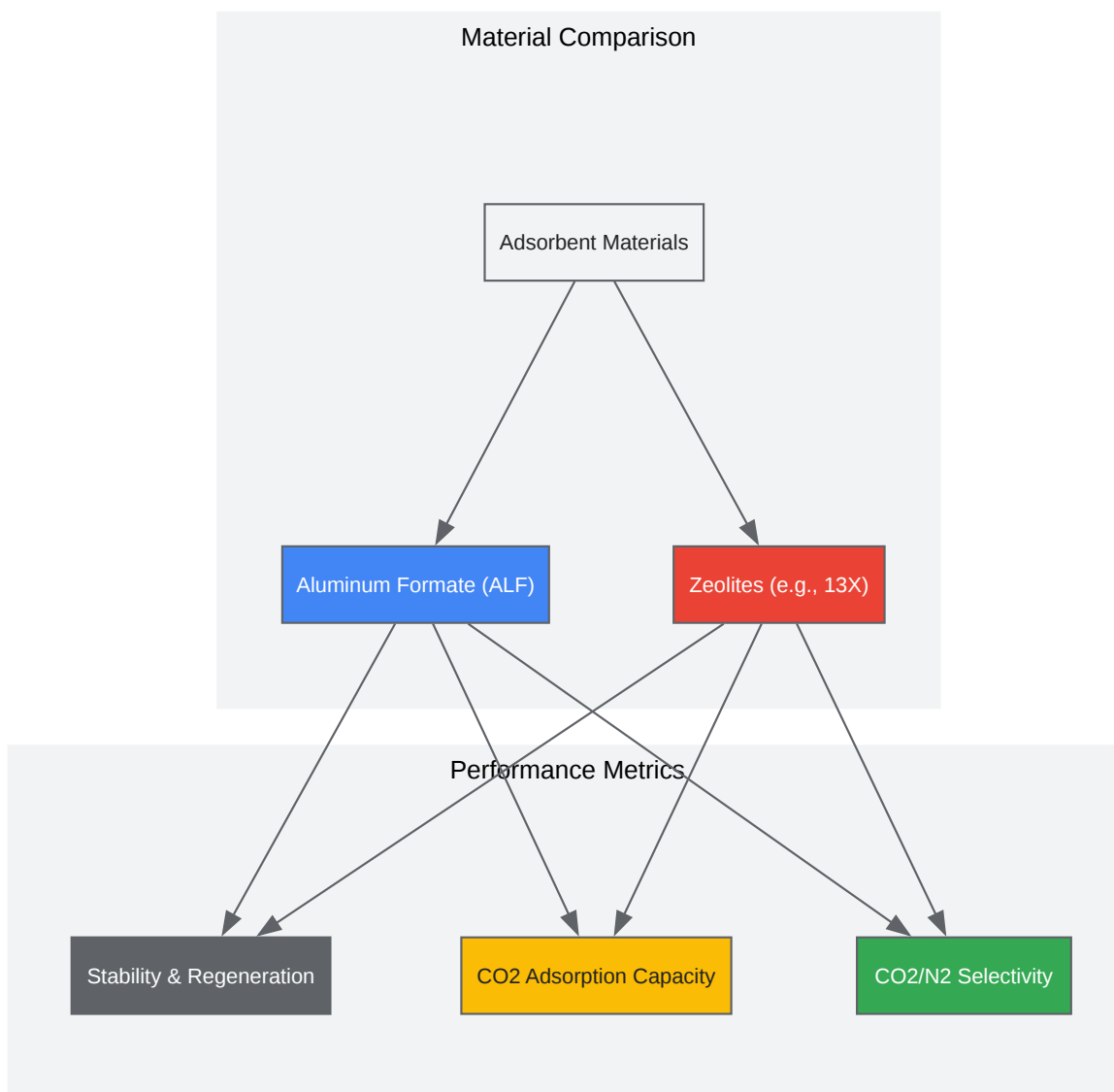
- Sample Preparation and Packing:
 - Activate the adsorbent material under appropriate conditions (similar to volumetric measurements) to remove impurities.
 - Pack a known mass of the activated adsorbent into a column of a specific length and diameter. The packing should be uniform to avoid channeling.
- System Setup:
 - Place the packed column in a temperature-controlled environment (e.g., a furnace or water bath).
 - Connect a gas mixture of known composition (e.g., 15% CO₂ in N₂) to the inlet of the column through mass flow controllers to maintain a constant flow rate.[\[14\]](#)
 - Connect the outlet of the column to a gas analyzer, such as a mass spectrometer or an infrared (IR) CO₂ sensor, to continuously monitor the composition of the effluent gas.[\[15\]](#)
- Breakthrough Experiment:
 - Start the flow of an inert gas (e.g., helium or nitrogen) through the column to establish a baseline.
 - At time $t=0$, switch the gas flow to the CO₂-containing mixture.
 - Record the concentration of CO₂ at the outlet of the column over time.
 - The "breakthrough" point is when the CO₂ concentration at the outlet starts to significantly increase. The "saturation" point is when the outlet concentration equals the inlet

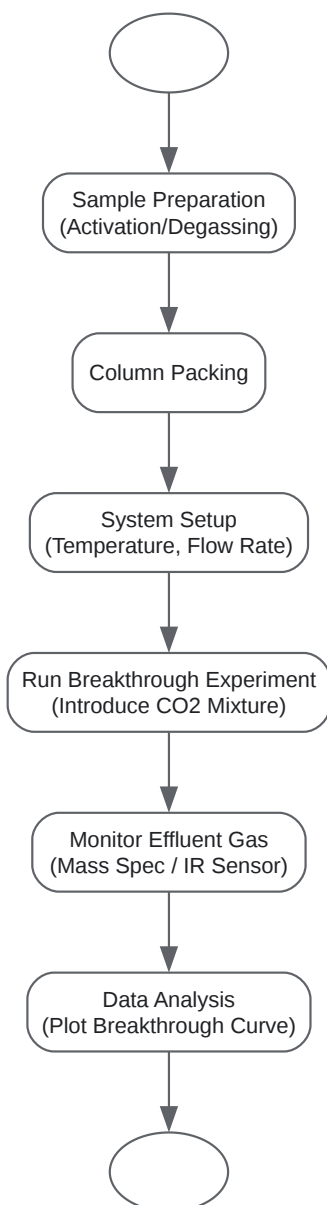
concentration.[16]

- Data Analysis:
 - The breakthrough curve is a plot of the normalized outlet CO₂ concentration (C/C_0) versus time.
 - The total amount of CO₂ adsorbed at saturation can be calculated by integrating the area above the breakthrough curve.[17]

Visualizations

The following diagrams illustrate the logical relationships and experimental workflows discussed in this guide.





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References

- 1. Aluminum formate, Al(HCOO)₃: An earth-abundant, scalable, and highly selective material for CO₂ capture - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. carepapers.s3.amazonaws.com [carepapers.s3.amazonaws.com]
- 4. Adsorption of CO₂, CH₄ and H₂ onto zeolite 13 X: Kinetic and equilibrium studies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. CO₂ capture from gas stream by zeolite 13X using a dual-column temperature/vacuum swing adsorption - Energy & Environmental Science (RSC Publishing) [pubs.rsc.org]
- 10. CO₂ capture from gas stream by zeolite 13X using a dual-column temperature/vacuum swing adsorption | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. ttu-ir.tdl.org [ttu-ir.tdl.org]
- 13. ntrs.nasa.gov [ntrs.nasa.gov]
- 14. Improved Apparatus for Dynamic Column Breakthrough Measurements Relevant to Direct Air Capture of CO₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Physical Method of CO₂ Measurement - Capnography [capnography.com]
- 16. atselektronik.com.tr [atselektronik.com.tr]
- 17. youtube.com [youtube.com]
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